

An In-depth Technical Guide to the Physical Properties of Isononanoyl Chloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Isononanoyl chloride

CAS No.: 57077-36-8

Cat. No.: B1359807

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isononanoyl chloride, systematically known as 3,5,5-trimethylhexanoyl chloride, is a branched-chain acyl chloride with the chemical formula $C_9H_{17}ClO$.^{[1][2]} It serves as a crucial intermediate in the synthesis of a wide array of chemical compounds, including pharmaceuticals, agrochemicals, and polymers.^{[2][3]} Its high reactivity, stemming from the acyl chloride functional group, makes it a versatile reagent in organic synthesis. This guide provides a comprehensive overview of the core physical properties of **isononanoyl chloride**, complete with experimental protocols for their determination and visual representations of its key chemical transformations.

Core Physical Properties

Isononanoyl chloride is a colorless to pale yellow liquid characterized by a pungent odor.^{[2][3]} It is a corrosive substance that reacts with water and is sensitive to moisture.^{[2][3]} A summary of its key physical properties is presented in the table below.

Physical Property	Value	Units
Molecular Weight	176.68	g/mol
Density	0.93	g/cm ³ at 25 °C
Boiling Point	188 - 190	°C at 760 mmHg
Melting Point	-50	°C
Refractive Index	1.436	n _{20/D}
Solubility	Reacts with water and alcohols. Soluble in many common organic solvents.	

Experimental Protocols

Accurate determination of the physical properties of **isononanoyl chloride** requires careful handling due to its corrosive and moisture-sensitive nature. All procedures should be conducted in a well-ventilated fume hood with appropriate personal protective equipment.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small quantity of liquid.[\[4\]](#)[\[5\]](#)

Materials:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Mineral oil
- Bunsen burner or heating mantle

- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the top of the side arm.
- Place a small amount (approximately 0.5 mL) of **isononanoyl chloride** into the small test tube.
- Invert the sealed capillary tube and place it open-end down into the **isononanoyl chloride** in the test tube.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- Suspend the thermometer and test tube assembly in the Thiele tube, ensuring the sample is immersed in the oil.
- Gently heat the side arm of the Thiele tube with a small flame or heating mantle.
- As the temperature rises, a slow stream of bubbles will emerge from the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube.^{[4][5]}

Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific volume used for the precise measurement of the density of a liquid.^[6]

Materials:

- Pycnometer (of known volume)
- Analytical balance (accurate to ± 0.0001 g)

- Constant temperature water bath

- **Isononanoyl chloride**

- Distilled water (for calibration)
- Acetone (for cleaning and drying)

Procedure:

- Thoroughly clean and dry the pycnometer.
- Weigh the empty, dry pycnometer on the analytical balance (m_{empty}).
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium.
- Carefully insert the stopper, allowing excess water to escape through the capillary. Dry the outside of the pycnometer thoroughly.
- Weigh the pycnometer filled with water (m_{water}).
- Empty and dry the pycnometer completely.
- Fill the pycnometer with **isononanoyl chloride** and repeat steps 3-5 to obtain the weight of the pycnometer filled with the sample (m_{sample}).
- The density of **isononanoyl chloride** (ρ_{sample}) can be calculated using the following formula: $\rho_{\text{sample}} = [(m_{\text{sample}} - m_{\text{empty}}) / (m_{\text{water}} - m_{\text{empty}})] * \rho_{\text{water}}$ where ρ_{water} is the known density of water at the experimental temperature.

Determination of Refractive Index (Abbe Refractometer)

The Abbe refractometer is an instrument used to measure the refractive index of a liquid.^{[7][8]}

Materials:

- Abbe refractometer

- Constant temperature water bath connected to the refractometer
- **Isononanoyl chloride**
- Soft lens paper
- Acetone or ethanol (for cleaning)

Procedure:

- Turn on the refractometer and the circulating water bath to the desired temperature (e.g., 20 °C).
- Open the prism assembly of the refractometer and clean the surfaces of both the illuminating and refracting prisms with a soft tissue moistened with acetone or ethanol. Allow the prisms to dry completely.
- Apply a few drops of **isononanoyl chloride** to the surface of the lower prism.
- Close the prism assembly firmly.
- Adjust the light source and the mirror to obtain the best illumination.
- Look through the eyepiece and turn the coarse adjustment knob until the field of view is divided into a light and a dark section.
- If a colored band is visible at the borderline, turn the chromaticity adjustment knob until a sharp, colorless borderline is obtained.
- Turn the fine adjustment knob to bring the borderline exactly to the center of the crosshairs.
- Read the refractive index from the scale.

Determination of Solubility

Due to the reactive nature of **isononanoyl chloride** with protic solvents, a qualitative assessment of solubility in aprotic solvents is more appropriate.

Materials:

- Small, dry test tubes with stoppers
- **Isononanoyl chloride**
- A selection of anhydrous aprotic organic solvents (e.g., hexane, toluene, diethyl ether, tetrahydrofuran, dichloromethane)

Procedure:

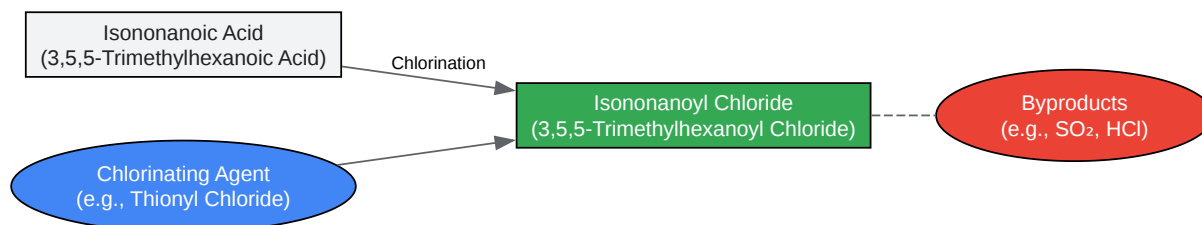
- Place a small amount (e.g., 0.1 mL) of the chosen anhydrous aprotic solvent into a dry test tube.
- Add one drop of **isononanoyl chloride** to the solvent.
- Stopper the test tube and shake vigorously.
- Observe if the **isononanoyl chloride** dissolves completely to form a homogeneous solution.
- If it dissolves, continue adding **isononanoyl chloride** dropwise, shaking after each addition, until the solution becomes saturated (i.e., no more solute dissolves).
- Record the solubility as miscible, soluble, sparingly soluble, or insoluble for each solvent tested.
- For protic solvents like water and alcohols, the observation will be a chemical reaction (hydrolysis or esterification) rather than simple dissolution, often accompanied by the evolution of heat and hydrogen chloride gas.[9]

Chemical Reactivity and Synthesis

Isononanoyl chloride is a reactive compound that readily undergoes nucleophilic acyl substitution reactions.[10] This reactivity is the basis for its utility as a chemical intermediate.

Synthesis of Isononanoyl Chloride

The most common method for the synthesis of **isononanoyl chloride** is the chlorination of isononanoic acid (3,5,5-trimethylhexanoic acid) using a chlorinating agent such as thionyl chloride (SOCl₂) or oxalyl chloride.[1][11]

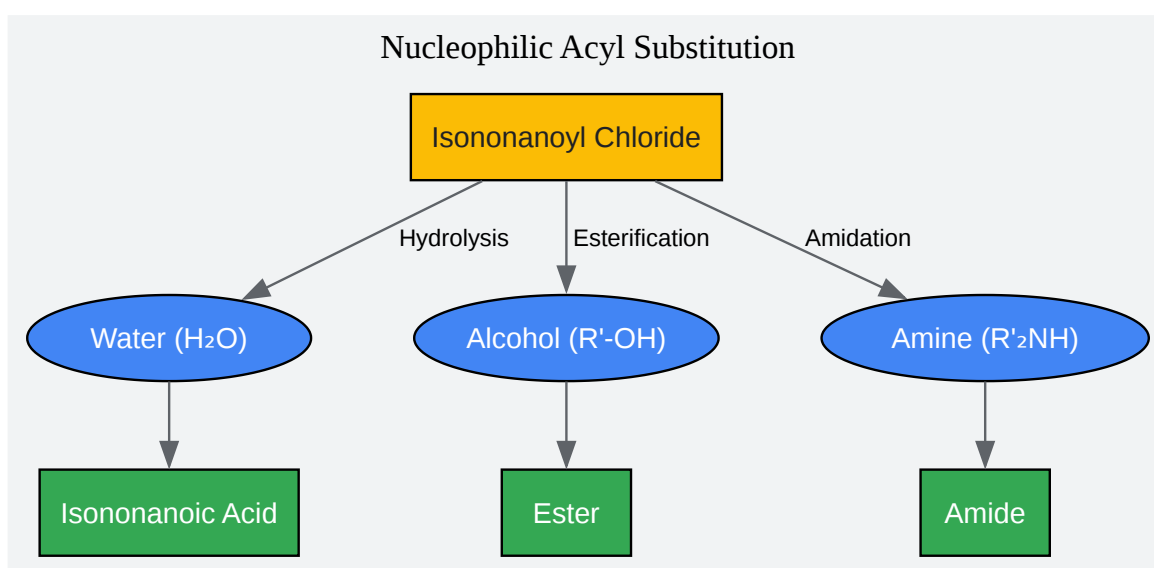


[Click to download full resolution via product page](#)

Figure 1. Synthetic pathway for **isononanoyl chloride**.

Common Reactions of Isononanoyl Chloride

Isononanoyl chloride readily reacts with nucleophiles such as water, alcohols, and amines to form carboxylic acids, esters, and amides, respectively.[2]



[Click to download full resolution via product page](#)

Figure 2. Common reactions of **isononanoyl chloride**.

Conclusion

This technical guide provides a detailed overview of the key physical properties of **isononanoyl chloride**, along with standardized experimental protocols for their determination. The included diagrams illustrate the primary synthetic route and the fundamental reactivity of this important chemical intermediate. A thorough understanding of these properties is essential for the safe and effective handling and application of **isononanoyl chloride** in research, development, and manufacturing processes within the pharmaceutical and chemical industries.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CN101348427A - A Simple Synthesis Method of Isononanoyl Chloride - Google Patents [patents.google.com]
- 2. vandemark.com [vandemark.com]
- 3. products.basf.com [products.basf.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. scribd.com [scribd.com]
- 7. Abbe's Refractometer (Procedure) : Modern Physics Virtual Lab : Physical Sciences : Amrita Vishwa Vidyapeetham Virtual Lab [vlab.amrita.edu]
- 8. scribd.com [scribd.com]
- 9. chemguide.co.uk [chemguide.co.uk]
- 10. 3,5,5-Trimethylhexanoyl chloride | 36727-29-4 | Benchchem [benchchem.com]
- 11. 3,5,5-Trimethylhexanoyl chloride | 36727-29-4 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Isononanoyl Chloride]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1359807/docs#an-in-depth-technical-guide-to-the-physical-properties-of-isononanoyl-chloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)